

A Guide to the Spectroscopic Characterization of 2-Acetylpyridine

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Compound of Interest

Compound Name: 2-(3-Methylpyridin-2-yl)oxyacetic acid

CAS No.: 90111-09-4

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for 2-acetylpyridine (C_7H_7NO), a key building block in synthetic chemistry and a significant compound in flavor and fragrance industries.[1] We delve into the interpretation of its Nuclear Magnetic Resonance (1H and ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. This document serves as a practical reference for researchers, scientists, and professionals in drug development, enabling unambiguous structural confirmation and purity assessment through the synergistic application of these modern analytical techniques.

Introduction: The Molecular Portrait of 2-Acetylpyridine

2-Acetylpyridine, also known as methyl 2-pyridyl ketone, is an aromatic ketone consisting of a pyridine ring substituted at the 2-position with an acetyl group.[2] Its chemical structure dictates a unique electronic environment, which is reflected in its spectroscopic signatures.

Understanding these signatures is paramount for quality control, reaction monitoring, and

structural elucidation in research and industrial settings. This guide explains the causality behind the observed spectral features, grounding the interpretation in the fundamental principles of each spectroscopic method.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Core Structure

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map the connectivity and chemical environment of each atom within the 2-acetylpyridine molecule.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum provides detailed information about the number, environment, and connectivity of hydrogen atoms. The electron-withdrawing nature of the nitrogen atom and the acetyl group's carbonyl function significantly deshields the protons on the pyridine ring, causing them to resonate at higher chemical shifts (downfield) compared to benzene.

Key Interpretations:

- **Methyl Protons (H-8):** The three protons of the acetyl methyl group are the most shielded, appearing as a sharp singlet, as there are no adjacent protons to cause splitting.
- **Pyridine Ring Protons (H-3, H-4, H-5, H-6):** These four protons appear in the aromatic region. The proton adjacent to the nitrogen (H-6) is the most deshielded due to the inductive effect of the nitrogen atom. The remaining protons (H-3, H-4, H-5) exhibit complex splitting patterns (doublet of doublets, triplet of doublets) due to spin-spin coupling with their neighbors.

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity
H-8 (CH ₃)	~2.7	Singlet
H-3	~8.0	Doublet
H-5	~7.5	Triplet
H-4	~7.9	Triplet of Doublets
H-6	~8.7	Doublet

Table 1: Representative ¹H NMR Data for 2-Acetylpyridine. Data sourced from publicly available spectral databases.[3]

¹³C NMR Spectroscopy: The Carbon Skeleton

The ¹³C NMR spectrum reveals the chemical environment of each carbon atom. Similar to the proton spectrum, the electron-withdrawing effects of the nitrogen and carbonyl group play a crucial role in determining the chemical shifts.

Key Interpretations:

- **Carbonyl Carbon (C-7):** The carbonyl carbon is the most deshielded carbon in the molecule due to the direct attachment of the electronegative oxygen atom, causing it to appear at a very high chemical shift.
- **Pyridine Ring Carbons (C-2 to C-6):** The carbon atom attached to the acetyl group (C-2) and the carbon adjacent to the nitrogen (C-6) are significantly deshielded. The chemical shifts of the other ring carbons are also influenced by their position relative to the nitrogen and the substituent.
- **Methyl Carbon (C-8):** The methyl carbon is the most shielded, appearing at the lowest chemical shift (upfield).

Carbon Assignment	Chemical Shift (δ) ppm
C-7 (C=O)	~200.0
C-2	~153.5
C-6	~149.0
C-4	~137.0
C-5	~127.5
C-3	~122.0
C-8 (CH ₃)	~26.0

Table 2: Representative ¹³C NMR Data for 2-Acetylpyridine. Data compiled from authoritative sources.[\[4\]](#)[\[5\]](#)

Infrared (IR) Spectroscopy: Unveiling Functional Groups

Infrared spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The technique measures the absorption of infrared radiation, which excites molecular vibrations.

Key Interpretations: The IR spectrum of 2-acetylpyridine is dominated by two key features:

- **C=O Stretch:** A strong, sharp absorption band characteristic of the carbonyl group in an aromatic ketone. Its position is influenced by conjugation with the pyridine ring.
- **Aromatic C-H and C=C/C=N Stretches:** A series of bands corresponding to the stretching vibrations of the C-H bonds and the C=C and C=N bonds within the aromatic pyridine ring.

Vibrational Mode	**Frequency (cm ⁻¹) **	Intensity
Aromatic C-H Stretch	3100-3000	Medium-Weak
C=O Carbonyl Stretch	~1700	Strong
Aromatic C=C and C=N Stretches	1600-1400	Medium-Strong
C-H Bending (out-of-plane)	900-675	Strong

Table 3: Characteristic IR Absorption Frequencies for 2-Acetylpyridine.[4][6]

Mass Spectrometry (MS): Determining Mass and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers insights into its structure through analysis of its fragmentation pattern. In electron ionization (EI) mass spectrometry, the molecule is ionized and fragmented by a high-energy electron beam.[7]

Key Interpretations:

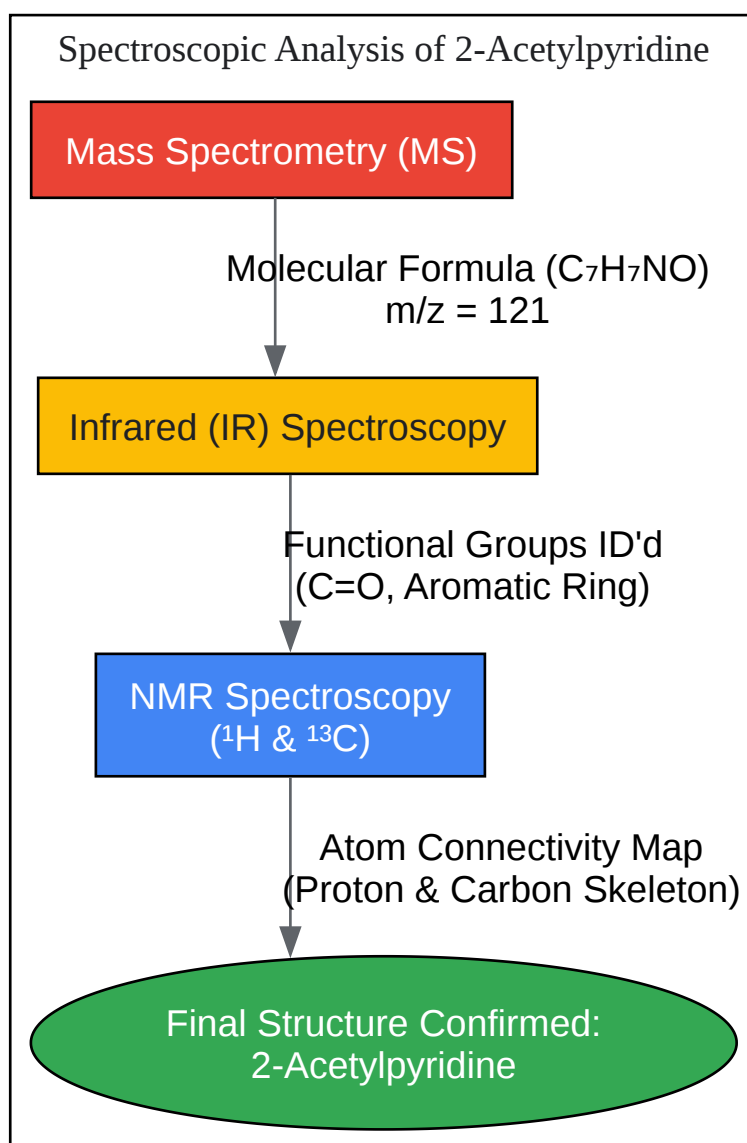
- Molecular Ion Peak (M⁺):** The peak with the highest mass-to-charge ratio (m/z) corresponds to the intact molecule minus one electron. For 2-acetylpyridine (C₇H₇NO), the molecular weight is approximately 121.14 g/mol, so the molecular ion peak is observed at m/z = 121. [2][8]
- Fragmentation Pattern:** The molecular ion is unstable and breaks down into smaller, characteristic fragments. The most common fragmentation involves the cleavage of the bond between the carbonyl group and the methyl group (alpha-cleavage), or the bond between the carbonyl group and the pyridine ring.[9][10]

m/z Value	Proposed Fragment Ion	Fragment Lost
121	[C ₇ H ₇ NO] ⁺ (Molecular Ion)	-
106	[C ₆ H ₄ NO] ⁺	·CH ₃
78	[C ₅ H ₄ N] ⁺	·COCH ₃

Table 4: Major Fragments in the Electron Ionization Mass Spectrum of 2-Acetylpyridine.[1][8]

Integrated Spectroscopic Analysis Workflow

The true power of these techniques lies in their combined application. A systematic workflow ensures a confident and complete structural assignment. The process begins with mass spectrometry to determine the molecular formula, followed by IR to identify key functional groups, and finally, detailed ^1H and ^{13}C NMR to piece together the exact atomic connectivity.



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Figure 1. Workflow for the integrated spectroscopic characterization of 2-acetylpyridine.

Standard Experimental Protocols

For the purpose of reproducibility and standardization, the following provides a general overview of the experimental conditions typically employed for acquiring the spectroscopic data discussed.

^1H and ^{13}C NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of 2-acetylpyridine in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- **Instrumentation:** Utilize a Fourier Transform NMR spectrometer (e.g., 300 MHz or higher).
- **Acquisition Parameters (^1H):** Acquire data with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a $30\text{-}45^\circ$ pulse angle and a relaxation delay of 1-2 seconds.
- **Acquisition Parameters (^{13}C):** Acquire data using proton decoupling. A greater number of scans is required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- **Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

- **Sample Preparation:** As 2-acetylpyridine is a liquid, a neat spectrum can be obtained by placing a thin film of the sample between two salt plates (e.g., NaCl or KBr). Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Acquisition:** Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$. A background spectrum of the empty sample holder should be recorded and subtracted.
- **Processing:** The resulting interferogram is Fourier transformed to produce the final IR spectrum (transmittance or absorbance vs. wavenumber).

Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, often via a Gas Chromatography (GC-MS) system for separation and purification, or by direct infusion.
- **Ionization:** Utilize Electron Ionization (EI) with a standard electron energy of 70 eV.
- **Mass Analysis:** The generated ions are separated based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The abundance of each ion is measured, and the data is presented as a mass spectrum (relative intensity vs. m/z).

Conclusion

The spectroscopic analysis of 2-acetylpyridine through NMR, IR, and MS provides a self-validating system for its identification and structural confirmation. Each technique offers a unique and complementary piece of the molecular puzzle. By understanding the principles behind the data and integrating the findings from each method, researchers and scientists can confidently characterize this important chemical compound with a high degree of certainty.

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